

Proper Disposal of 2-Bromo-5-chloro-3-nitropyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-3-nitropyridine

Cat. No.: B1267106

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **2-Bromo-5-chloro-3-nitropyridine** are paramount. This guide provides essential, immediate safety and logistical information, including a detailed operational plan for its proper disposal, ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Summary

2-Bromo-5-chloro-3-nitropyridine is a halogenated and nitrated organic solid compound that is classified as hazardous waste. It is crucial to handle this chemical in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including nitrile gloves, safety goggles, and a lab coat. This compound must not be disposed of in regular trash or down the drain.

Operational Disposal Plan

The proper disposal of **2-Bromo-5-chloro-3-nitropyridine** waste must be conducted by a licensed hazardous waste disposal company. The primary and recommended method for the final disposal of halogenated organic compounds is high-temperature incineration.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Designate a specific, clearly labeled waste container for "Halogenated Organic Solids."

- It is critical to not mix **2-Bromo-5-chloro-3-nitropyridine** waste with non-halogenated chemical waste, as this can lead to dangerous reactions and complicates the disposal process.
- Waste Collection and Containerization:
 - Collect all waste materials, including the compound itself and any contaminated items such as weighing paper, gloves, and absorbent pads, in the designated container.
 - The container must be made of a compatible material, such as high-density polyethylene (HDPE), and be in good condition with a secure, leak-proof lid.
 - To prevent overfilling and allow for expansion, leave adequate headspace in the container.
- Labeling of Waste Containers:
 - Immediately and clearly label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Bromo-5-chloro-3-nitropyridine**"
 - The approximate quantity of the waste
 - The date the waste was first added to the container
 - The name of the principal investigator and the laboratory location
- Storage of Chemical Waste:
 - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.
 - The SAA should be a well-ventilated area, away from sources of ignition and incompatible materials.
 - Ensure the container is stored in secondary containment to prevent the spread of material in case of a leak.

- Arranging for Disposal:
 - Once the waste container is full, or in accordance with your institution's policies, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Follow your institution's specific procedures for requesting a waste pickup.
- Disposal of Empty Containers:
 - An empty container that held **2-Bromo-5-chloro-3-nitropyridine** must also be disposed of as hazardous waste unless it has been triple-rinsed.
 - The rinsate from the triple-rinsing process must be collected and disposed of as hazardous chemical waste.
 - After proper rinsing, deface the original label before disposing of the container according to your institution's guidelines for decontaminated lab waste.

Quantitative Data for Disposal

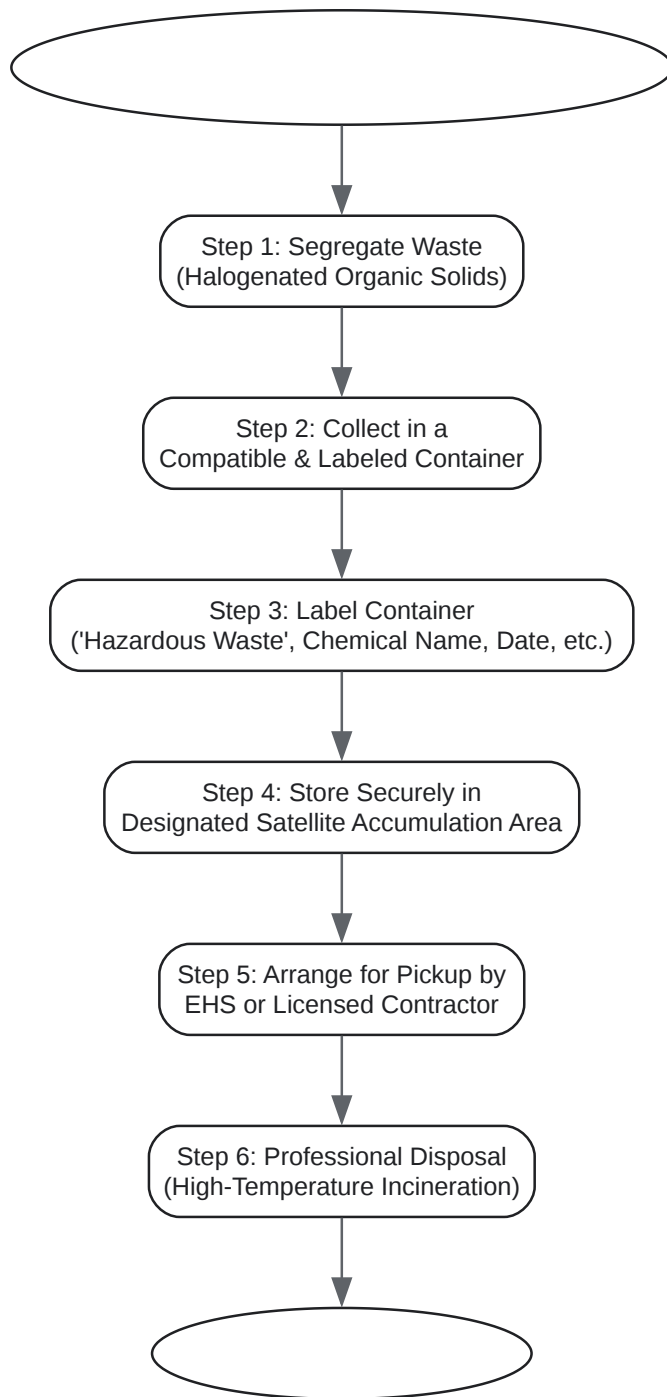
The following table summarizes key quantitative parameters for the high-temperature incineration of **2-Bromo-5-chloro-3-nitropyridine** and other halogenated organic waste.

Parameter	Value	Notes
Primary Disposal Method	High-Temperature Incineration	The preferred and most effective method for destroying halogenated organic compounds.
Required Incineration Temperature	$\geq 1100\text{ }^{\circ}\text{C}$ (2012 $^{\circ}\text{F}$)	This temperature is necessary for wastes containing more than 1% halogenated organic substances to ensure complete destruction.
Gas Residence Time in Secondary Chamber	≥ 2 seconds	A minimum residence time at the specified temperature is crucial for the complete breakdown of hazardous compounds. [1]
Solid Waste Residence Time in Kiln	30 to 90 minutes	The slow rotation of the kiln allows for sufficient exposure of solid waste to high temperatures. [1] [2]
UN Number for Transport	UN2811	This number identifies the substance as a toxic solid, organic, n.o.s. for transportation purposes. [3] [4]

Disposal Workflow

The logical flow of the disposal process for **2-Bromo-5-chloro-3-nitropyridine** is illustrated in the diagram below.

Disposal Workflow for 2-Bromo-5-chloro-3-nitropyridine

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **2-Bromo-5-chloro-3-nitropyridine**.

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